

JNJ-46778212 stability and storage conditions

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Compound of Interest

Compound Name: JNJ-46778212

Cat. No.: B611743

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Technical Support Center: JNJ-42165279

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of JNJ-42165279, a potent and selective inhibitor of fatty acid amide hydrolase (FAAH).

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of JNJ-42165279?

A: For long-term storage, the solid form of JNJ-42165279 should be stored at -20°C.[1] Under these conditions, it is stable for at least four years.[1] It is also important to protect the solid compound from fluorescent light, as slight degradation has been observed upon exposure.[2]

Q2: What are the recommended storage conditions for JNJ-42165279 stock solutions?

A: The stability of JNJ-42165279 in solution is dependent on the storage temperature. For optimal stability, it is recommended to aliquot stock solutions and store them at -80°C.[3] To prevent degradation from repeated freeze-thaw cycles, use of fresh aliquots for each experiment is advised.[3]

Q3: How long can I store stock solutions at different temperatures?

A: The recommended storage periods for stock solutions are summarized in the table below.

Storage Temperature	Recommended Storage Period
-80°C	Up to 2 years
-20°C	Up to 1 year

One source suggests a storage period of 1 year at -80°C and 1 month at -20°C when in solvent.

Q4: Is JNJ-42165279 stable in aqueous solutions?

A: JNJ-42165279 exhibits hydrolytic instability in aqueous solutions at a pH range of 2-10. This instability is observed at both room temperature (22°C) and refrigerated conditions (2°C) over a period of 1 to 4 weeks. For in vivo experiments requiring a suspension, it is recommended to prepare the formulation fresh on the day of use.

Q5: What solvents can I use to dissolve JNJ-42165279?

A: JNJ-42165279 is soluble in several organic solvents. The table below lists the solubility in common laboratory solvents.

Solvent	Solubility
DMF	≥ 30 mg/mL
DMSO	≥ 30 mg/mL
Ethanol	≥ 30 mg/mL

The compound is insoluble in water. For cell-based assays, it is crucial to use fresh, high-quality DMSO as moisture can reduce solubility.

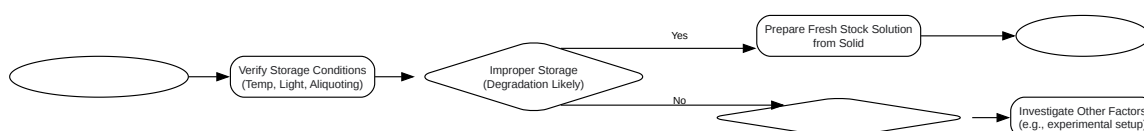
Troubleshooting Guides

Problem: I am seeing variable or lower-than-expected activity of JNJ-42165279 in my experiments.

Possible Causes and Solutions:

- Improper Storage: Verify that the solid compound and stock solutions have been stored at the correct temperatures and protected from light. Long-term storage at room temperature or repeated freeze-thaw cycles of stock solutions can lead to degradation.

- Workflow for Troubleshooting Storage Issues:



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Troubleshooting Workflow for JNJ-42165279 Activity Issues.

- Hydrolytic Degradation: If you are using aqueous buffers, the compound may be degrading. JNJ-42165279 is known to be hydrolytically unstable.
 - Solution: For in vivo studies, a suspension of the free-base in 0.5% Methocel, prepared fresh, has been shown to have a shelf-life of over 30 days when stored refrigerated and protected from light. For in vitro assays, minimize the time the compound is in aqueous solutions.

Problem: The compound has precipitated out of my stock solution.

Possible Causes and Solutions:

- Solvent Quality: The presence of water in solvents like DMSO can reduce the solubility of JNJ-42165279.
 - Solution: Use fresh, anhydrous grade solvents to prepare stock solutions.
- Storage Temperature: If stock solutions were not stored properly frozen, the compound may have come out of solution.

- Solution: Gentle warming and sonication may help to redissolve the compound. However, it is best to prepare a fresh stock solution.

Experimental Protocols

Preparation of Stock Solutions

- Equilibrate the vial of solid JNJ-42165279 to room temperature before opening.
- Add the desired volume of an appropriate solvent (e.g., DMSO) to the vial to achieve the target concentration. For example, to make a 10 mM stock solution, add the appropriate volume of solvent based on the amount of compound provided.
- Vortex or sonicate the solution to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes in appropriate vials.
- Store the aliquots at -80°C for long-term storage.

Preparation of In Vivo Formulation

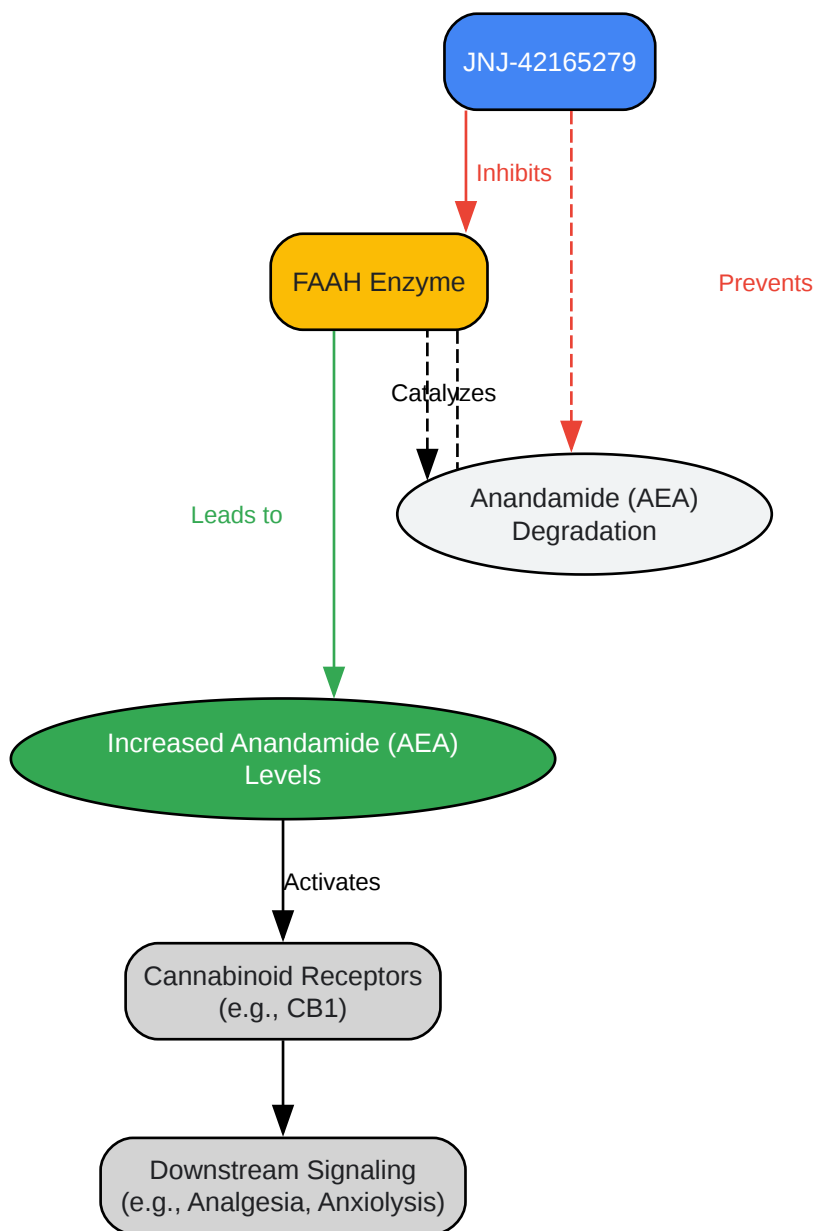
A stable suspension for in vivo studies can be prepared as follows:

- Weigh the required amount of JNJ-42165279 free-base.
- Prepare a 0.5% (w/v) solution of Methocel in purified water.
- Suspend the JNJ-42165279 in the 0.5% Methocel solution.
- This formulation has been shown to be stable for over 30 days when stored under refrigeration and protected from light. It is recommended to prepare this formulation fresh for optimal results.

Signaling Pathway

JNJ-42165279 is a selective inhibitor of Fatty Acid Amide Hydrolase (FAAH). FAAH is the primary enzyme responsible for the degradation of endocannabinoids, such as anandamide

(AEA). By inhibiting FAAH, JNJ-42165279 increases the levels of AEA, which can then exert its effects through cannabinoid receptors.



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Mechanism of Action of JNJ-42165279.

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